

Solvent Blue 97: A Comprehensive Technical Review of Thermal Stability and Lightfastness

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Compound of Interest

Compound Name: *Solvent blue 97*

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[City, State] – December 16, 2025 – A comprehensive technical guide on the thermal and photolytic stability of **Solvent Blue 97**, a key anthraquinone-based colorant, has been compiled for researchers, scientists, and professionals in drug development and materials science. This document provides an in-depth analysis of the dye's performance under heat and light stress, including detailed experimental protocols and a proposed degradation pathway.

Solvent Blue 97 is a synthetic organic dye valued for its vibrant blue hue and solubility in various organic solvents and polymers. It finds extensive application in the coloring of plastics, fibers, and other materials where high stability is paramount. This guide synthesizes available data to present a clear picture of its performance characteristics.

Quantitative Analysis of Stability

The thermal and light stability of **Solvent Blue 97** are critical parameters for its application in materials subjected to demanding processing and end-use conditions. The following tables summarize the key quantitative data available for this dye.

Property	Value	Test Method/Standard (Typical)
Thermal Stability		
Heat Resistance	~ 300 °C	Based on DIN 53772 (withdrawn) / EN 12877
Melting Point	200 - 220 °C	Standard analytical method
Lightfastness		
Blue Wool Scale	7-8	ISO 105-B02

Table 1: Summary of Thermal and Light Stability Data for **Solvent Blue 97**.

In-Depth Experimental Protocols

A thorough understanding of the methodologies used to assess the stability of **Solvent Blue 97** is essential for accurate interpretation of the data and for comparative studies.

Thermal Stability Testing

The heat resistance of **Solvent Blue 97** in plastics is typically evaluated based on standards that have evolved from DIN 53772 to the current EN 12877 series. The general procedure involves incorporating the dye into a specific polymer matrix and then subjecting the colored plastic to controlled temperature challenges.

Principle: To determine the temperature at which a significant color change occurs in a plastic colored with the dye after a specified residence time.

Apparatus:

- Two-roll mill or extruder for compounding the dye into the plastic.
- Injection molding machine.
- Spectrophotometer or colorimeter for color measurement.
- Controlled temperature oven.

Procedure:

- Sample Preparation: A masterbatch of **Solvent Blue 97** in a specific polymer (e.g., polystyrene, polycarbonate) is prepared by compounding on a two-roll mill or in an extruder. This masterbatch is then let down with the natural polymer to the desired final concentration.
- Injection Molding: The colored polymer is injection molded into standard plaques at a series of increasing temperatures. A typical temperature range for testing high-performance dyes would be from 200°C to 320°C, in 20°C increments.
- Dwell Time: At each temperature setting, a specific dwell time (e.g., 5 minutes) in the injection molding machine barrel is maintained to simulate processing conditions.
- Colorimetric Analysis: The color of the molded plaques is measured using a spectrophotometer. The color difference (ΔE^*ab) between the plaques produced at different temperatures and a reference plaque produced at a low temperature (where no degradation is expected) is calculated.
- Endpoint Determination: The heat stability is reported as the highest temperature at which the color change (ΔEab) remains below a predefined threshold (e.g., $\Delta Eab \leq 3$).

Lightfastness Testing

The lightfastness of **Solvent Blue 97** is determined according to the internationally recognized standard ISO 105-B02.[1][2][3] This method utilizes a xenon arc lamp to simulate the effects of natural sunlight. For applications requiring assessment under high-temperature conditions, such as automotive interiors, ISO 105-B06 is employed.[3][4][5]

Principle: To assess the resistance of the color to fading by exposing the colored material to a controlled artificial light source that mimics natural daylight, alongside a set of standardized blue wool references.

Apparatus:

- Xenon arc lamp weathering instrument.
- Blue Wool standards (ranging from 1 to 8, with 8 being the most lightfast).[1][2]

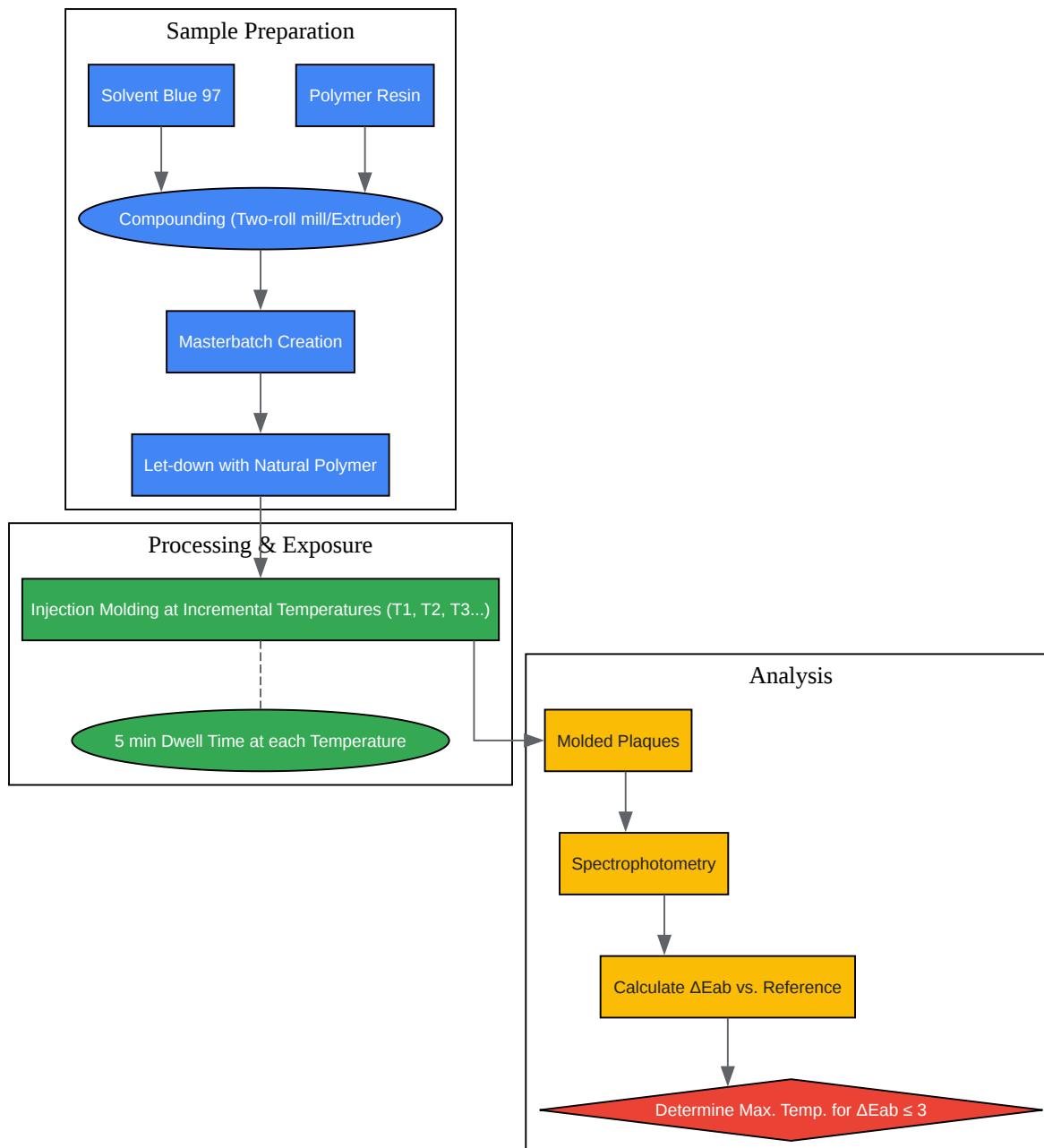
- Grey Scale for assessing color change.
- Sample holders.

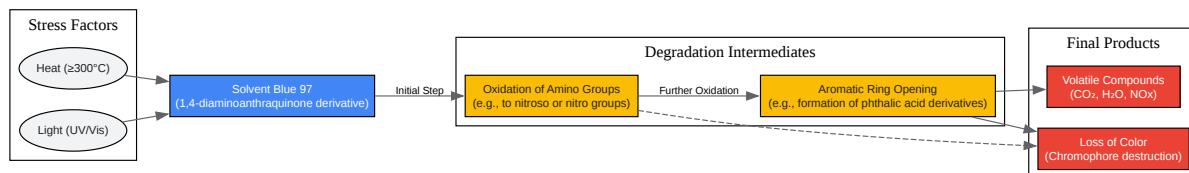
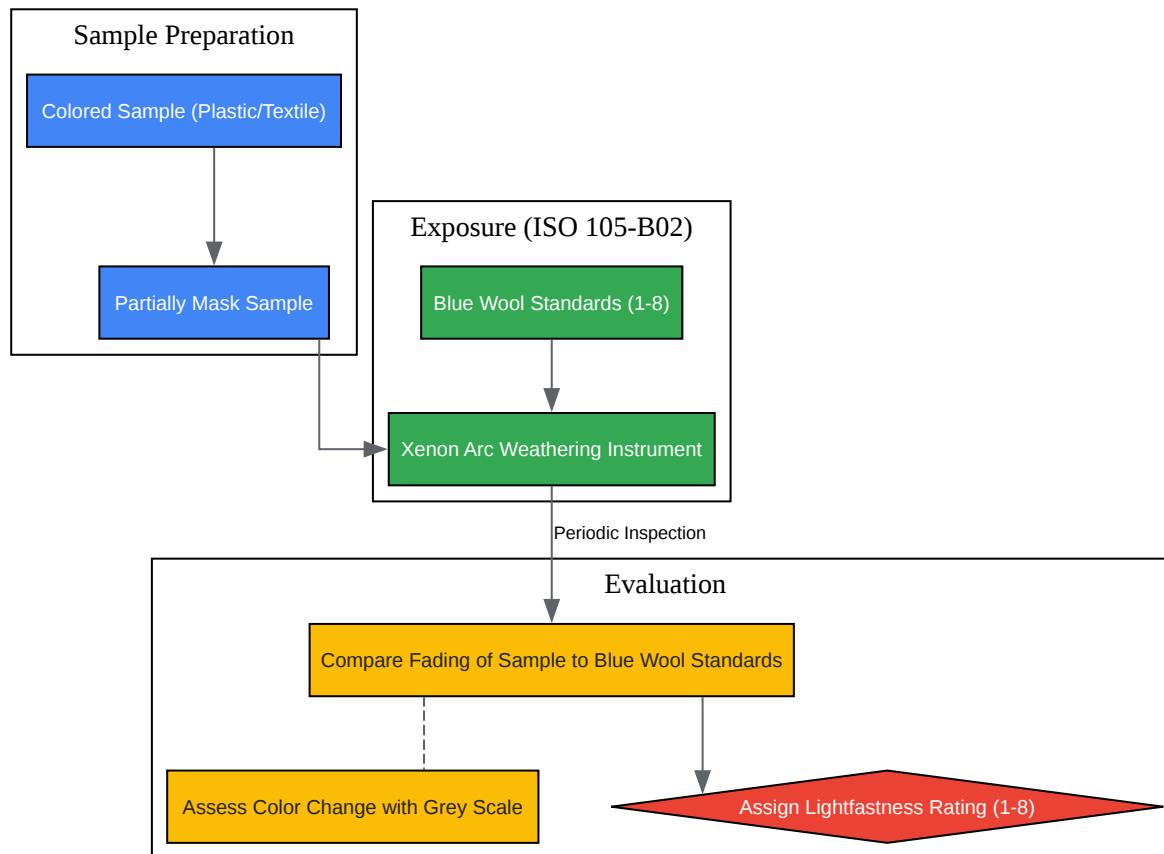
Procedure:

- Sample Preparation: A sample of the material colored with **Solvent Blue 97** (e.g., a plastic plaque or textile swatch) is prepared. A portion of the sample is covered with an opaque mask.
- Exposure: The sample, along with the Blue Wool standards, is mounted in the xenon arc apparatus. The exposure conditions (irradiance, temperature, and humidity) are set according to the specifications of ISO 105-B02.
- Evaluation: The samples are periodically inspected. The test is complete when the contrast between the exposed and unexposed parts of the sample matches a specific grade on the Grey Scale, or when a certain Blue Wool standard shows a prescribed amount of fading.
- Rating: The lightfastness of the sample is rated by comparing which Blue Wool standard has faded to a similar extent. A rating of 7-8 indicates excellent lightfastness, meaning the color shows very little to no fading under prolonged light exposure.[\[1\]](#)

Visualizing Experimental Workflows and Degradation Pathways

To further elucidate the testing protocols and potential chemical changes, the following diagrams are provided.

[Click to download full resolution via product page](#)*Workflow for Thermal Stability Testing of **Solvent Blue 97** in Plastics.*



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